

A Technical Guide to 4-Bromo-3-ethylbenzoic Acid

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Compound of Interest

Compound Name: 4-Bromo-3-ethylbenzoic acid

CAS No.: 741698-92-0

Cat. No.: B1290023

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Abstract: This document provides a comprehensive technical overview of **4-Bromo-3-ethylbenzoic acid**, a substituted aromatic carboxylic acid. It details the compound's chemical identity, physicochemical properties, proposed synthetic methodologies, and its significant role as a versatile intermediate in the development of complex organic molecules for the pharmaceutical and agrochemical industries. This guide includes detailed experimental protocols and logical workflows to support researchers in its application.

Chemical Identity and Properties

4-Bromo-3-ethylbenzoic acid is a disubstituted benzoic acid derivative characterized by the presence of a bromine atom and an ethyl group on the benzene ring. Its International Union of Pure and Applied Chemistry (IUPAC) name is **4-bromo-3-ethylbenzoic acid**^{[1][2]}.

Chemical Identifiers

All quantitative data for compound identification are summarized in the table below.

Identifier	Value
IUPAC Name	4-bromo-3-ethylbenzoic acid[1][2]
CAS Number	741698-92-0[1][2]
Molecular Formula	C ₉ H ₉ BrO ₂ [1][2]
Molecular Weight	229.07 g/mol [1][2]
Canonical SMILES	CCC1=C(C=CC(=C1)C(=O)O)Br[1][2]
InChI Key	ACIPPYAWWAWDOL-UHFFFAOYSA-N[1][2]

Physicochemical and Computed Properties

The following table outlines key computed physicochemical properties. Experimental data for properties such as melting and boiling points are not readily available in the reviewed literature; however, the related compound 4-Bromo-3-methylbenzoic acid has a reported melting point of 212-216 °C, suggesting the title compound is also a solid at room temperature[3].

Property	Value	Source
Monoisotopic Mass	227.97859 Da	PubChem (Computed)[1][2]
XLogP3	2.9	PubChem (Computed)[1][2]
Hydrogen Bond Donor Count	1	PubChem (Computed)[1]
Hydrogen Bond Acceptor Count	2	PubChem (Computed)[1]
Rotatable Bond Count	2	PubChem (Computed)[1]

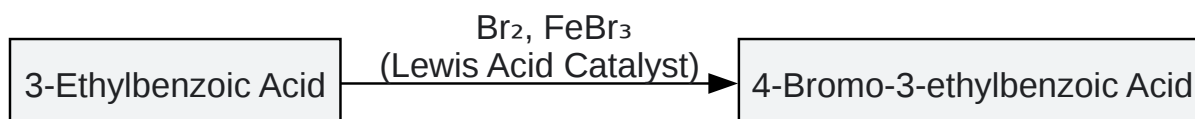
Synthesis and Reactivity

4-Bromo-3-ethylbenzoic acid is not a naturally occurring compound and must be prepared through synthetic organic chemistry. Its reactivity is governed by the directing effects of its functional groups: the meta-directing carboxylic acid and the ortho, para-directing ethyl and bromo substituents.

Proposed Synthetic Routes

Two primary retrosynthetic pathways are proposed for its synthesis:

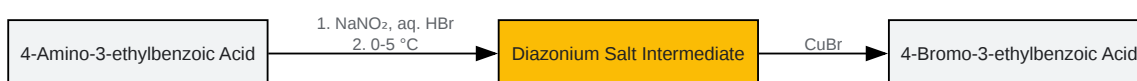
Route A: Electrophilic Aromatic Substitution This approach involves the direct bromination of 3-ethylbenzoic acid. The ethyl group is an activating, ortho, para-director, while the carboxylic acid is a deactivating, meta-director. The position para to the ethyl group (C4) is the most sterically accessible and electronically favorable position for bromination.



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Diagram 1: Synthesis via electrophilic bromination.

Route B: Sandmeyer Reaction An alternative route begins with 4-amino-3-ethylbenzoic acid. This pathway involves the diazotization of the amino group, followed by a copper(I) bromide-mediated Sandmeyer reaction to install the bromine atom. This method offers high regioselectivity.



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Diagram 2: Synthesis workflow via the Sandmeyer reaction.

Experimental Protocols

The following is a detailed experimental protocol for the synthesis of **4-Bromo-3-ethylbenzoic acid** based on the Sandmeyer reaction (Route B), adapted from the procedure for the analogous 4-Bromo-3-methylbenzoic acid[3].

Protocol: Synthesis of **4-Bromo-3-ethylbenzoic acid**

- **Suspension Preparation:** In a 1 L three-necked flask equipped with a mechanical stirrer and thermometer, suspend 4-amino-3-ethylbenzoic acid (0.5 mol) in a mixture of water (400 mL) and 48% hydrobromic acid (500 mL).
- **Initial Stirring:** Stir the suspension at room temperature (20-25 °C) for 1 hour to ensure complete protonation of the amine.
- **Cooling:** Cool the reaction mixture to between -5 °C and 0 °C using an ice-salt bath.
- **Diazotization:** Prepare a solution of sodium nitrite (0.5 mol) in water (100 mL). Add this solution dropwise to the cooled suspension over 20 minutes, ensuring the internal temperature does not exceed 0 °C.
- **Reaction:** Stir the reaction mixture at 0 °C for an additional 1.5 hours. The formation of the diazonium salt should be observed.
- **Sandmeyer Reaction:** In a separate 2 L flask, prepare a suspension of copper(I) bromide (CuBr, 0.55 mol) in water (75 mL) and 48% hydrobromic acid (75 mL). Slowly add the cold diazonium salt solution to the CuBr suspension with vigorous stirring.
- **Digestion:** After the addition is complete, allow the mixture to stir at room temperature for 1 hour, then heat to 70 °C for 1 hour to ensure complete reaction and coagulation of the product.
- **Isolation and Purification:** Cool the mixture to room temperature. Collect the solid product by vacuum filtration. Wash the filter cake thoroughly with cold water until the filtrate is neutral (pH 7).
- **Drying:** Dry the purified solid in a vacuum oven at 60 °C to a constant weight to yield **4-Bromo-3-ethylbenzoic acid**.

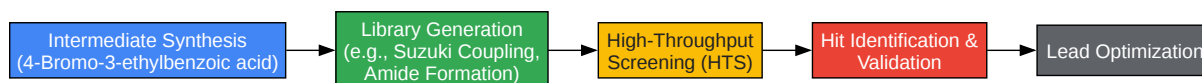
Applications in Research and Development

The primary value of **4-Bromo-3-ethylbenzoic acid** lies in its utility as a building block for more complex molecules, particularly in drug discovery and agrochemical synthesis.

The presence of three distinct functional handles—the carboxylic acid, the bromine atom, and the aromatic ring—allows for a wide range of subsequent chemical modifications:

- **Carboxylic Acid:** Can be converted into esters, amides, or acid chlorides, or used as a handle for attaching the molecule to a solid support.
- **Bromine Atom:** Serves as a key site for carbon-carbon bond formation via palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), enabling the introduction of diverse molecular fragments.
- **Aromatic Ring:** Can undergo further electrophilic substitution, although the existing substituents will influence the regioselectivity of these reactions.

This trifunctional nature makes it an ideal scaffold for generating chemical libraries for high-throughput screening.



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Diagram 3: Role in a typical drug discovery workflow.

Biological Context and Future Directions

While direct biological activity data for **4-Bromo-3-ethylbenzoic acid** is limited, the analysis of structurally related compounds provides valuable context. Benzoic acid derivatives are known to exhibit a wide range of biological activities, including antimicrobial, anti-inflammatory, and antioxidant properties[4].

Furthermore, the incorporation of bromine into aromatic scaffolds is a common strategy in medicinal chemistry to enhance biological activity. Studies on other brominated aromatic molecules, such as bromophenols and bromo-isatin derivatives, have demonstrated potent antioxidant and anticancer activities.[5][6]. For instance, 4-bromo substitution on isatin-based molecules has been shown to increase their cytotoxic activity and selectivity against tumor cell lines[6].

Future Research: The potential for **4-Bromo-3-ethylbenzoic acid** lies in its use as a precursor to novel bioactive compounds. Future research should focus on:

- Synthesizing libraries of derivatives using the functional handles.
- Screening these libraries for biological activity in assays for cancer, inflammation, and infectious diseases.
- Establishing structure-activity relationships (SAR) to guide the development of more potent and selective drug candidates.

In conclusion, **4-Bromo-3-ethylbenzoic acid** is a valuable synthetic intermediate whose full potential is realized through its conversion into more complex and diverse chemical entities for scientific investigation.

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